Spectroscopic Characterization of 3-Methoxyquinoxaline-2-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxyquinoxaline-2-carboxylic acid*
CAS No.:	*55495-69-7*
Cat. No.:	*B1359102*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **3-methoxyquinoxaline-2-carboxylic acid**, a molecule of interest in medicinal chemistry and materials science. As experimental spectra for this specific compound are not widely available in published literature, this document synthesizes predictive data based on established principles of spectroscopy and data from analogous structures. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the structural characterization of this and related quinoxaline derivatives.

Introduction

Quinoxaline derivatives are a significant class of nitrogen-containing heterocyclic compounds, forming the core structure of various biologically active molecules with applications as antibacterial, anticancer, and anti-inflammatory agents. The specific substitution of a methoxy group at the 3-position and a carboxylic acid at the 2-position of the quinoxaline ring system is

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expected to modulate the molecule's electronic properties and, consequently, its biological activity and material characteristics. Accurate structural elucidation through spectroscopic methods is paramount for quality control, reaction monitoring, and understanding structure-activity relationships.

This guide will delve into the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-methoxyquinoxaline-2-carboxylic acid**. Each section will provide a rationale for the predicted spectral features, drawing on established spectroscopic principles and data from similar compounds. Furthermore, standardized protocols for acquiring high-quality spectroscopic data for this class of compounds are detailed.

Molecular Structure and Atom Numbering

For clarity in the assignment of spectroscopic signals, the following atom numbering scheme will be used for **3-methoxyquinoxaline-2-carboxylic acid**.

Caption: Molecular structure and atom numbering for **3-methoxyquinoxaline-2-carboxylic acid**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted ^{1}H and ^{13}C NMR spectra of **3-methoxyquinoxaline-2-carboxylic acid** are discussed below.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is expected to show distinct signals for the aromatic protons of the quinoxaline ring, the methoxy protons, and the acidic proton of the carboxylic acid.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration
H-5, H-8	7.8 - 8.2	Multiplet		2H
H-6, H-7	7.5 - 7.8	Multiplet		2H
-OCH_3	3.9 - 4.1	Singlet		3H
-COOH	10 - 13	Broad Singlet		1H

Expertise & Experience: Interpreting the Predicted ^1H NMR Spectrum

- Aromatic Protons (H-5, H-6, H-7, H-8): The protons on the benzene portion of the quinoxaline ring are expected to resonate in the downfield region (7.5-8.2 ppm) due to the deshielding effect of the aromatic ring current.[1] The electron-withdrawing nature of the pyrazine ring and the carboxylic acid group will further deshield these protons. The signals are predicted to be complex multiplets due to proton-proton coupling.

- Methoxy Protons (-OCH_3): A sharp singlet is anticipated for the three equivalent protons of the methoxy group. Its chemical shift is expected to be around 3.9-4.1 ppm, which is typical for a methoxy group attached to an aromatic ring.[2]

- Carboxylic Acid Proton (-COOH): The acidic proton of the carboxylic acid is highly deshielded and is expected to appear as a broad singlet at a very downfield chemical shift, typically between 10 and 13 ppm. This signal is often concentration-dependent and can be exchanged with deuterium upon addition of D_2O, leading to its disappearance from the spectrum.[3]

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will provide information on each unique carbon environment within the molecule.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (Carboxylic Acid)	165 - 175
C3 (C-OCH_3)	155 - 165
C2 (C-COOH)	140 - 150
C4a, C8a (Bridgehead)	135 - 145
C5, C8	128 - 135
C6, C7	125 - 130
-OCH_3	55 - 65

Expertise & Experience: Interpreting the Predicted ^{13}C NMR Spectrum

- Carbonyl Carbon (C=O): The carbon of the carboxylic acid group is expected to be the most deshielded carbon, appearing in the 165-175 ppm range.[4]
- Quinoxaline Ring Carbons: The carbons of the quinoxaline ring will have distinct chemical shifts based on their electronic environment. The carbon bearing the electron-donating methoxy group (C3) will be significantly downfield. The carbon attached to the electron-withdrawing carboxylic acid group (C2) will also be downfield. The bridgehead carbons (C4a and C8a) and the carbons of the benzene ring (C5, C6, C7, C8) will resonate at chemical shifts typical for aromatic and heteroaromatic systems.[5]
- Methoxy Carbon (-OCH_3): The carbon of the methoxy group typically appears in the range of 55-65 ppm. Unusual chemical shifts for methoxy groups can sometimes be observed due to conformational effects.[6][7][8][9]

Experimental Protocol: NMR Spectroscopy

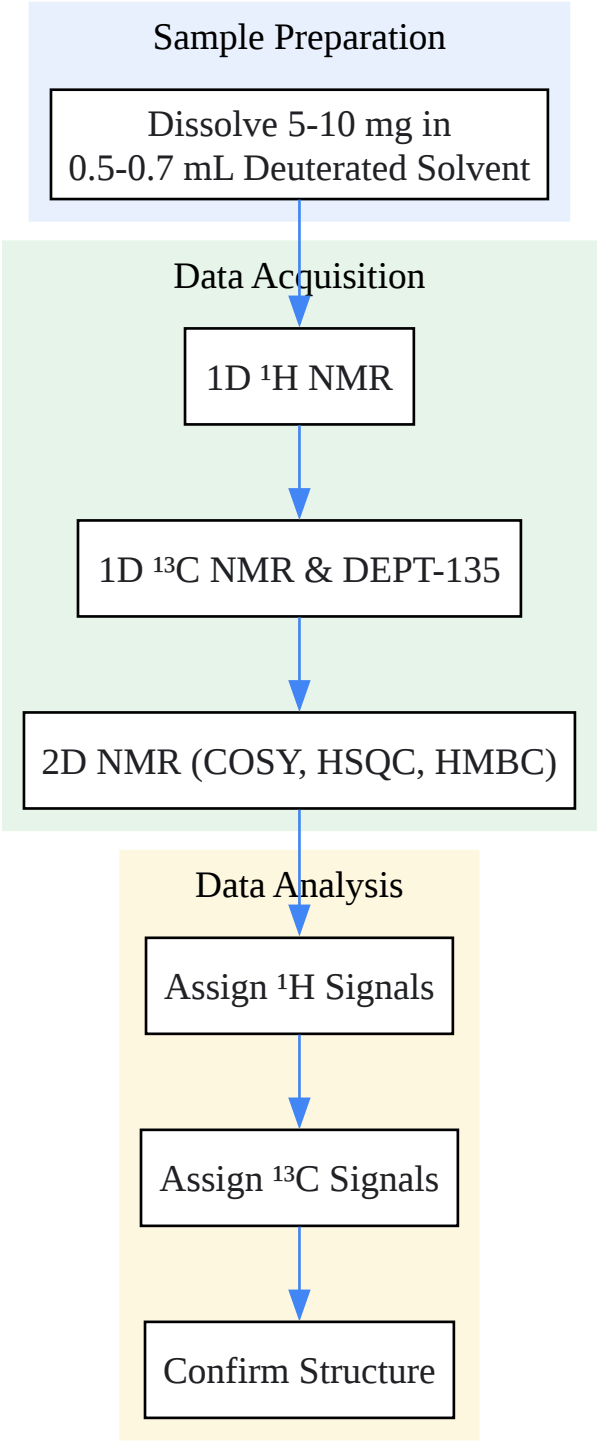
Trustworthiness: A Self-Validating System

This protocol ensures high-quality, reproducible NMR data.

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- Sample Preparation: Dissolve 5-10 mg of purified **3-methoxyquinoxaline-2-carboxylic acid** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$).[10] The choice of solvent is critical; DMSO-d_6 is often preferred for carboxylic acids to ensure the observation of the acidic proton.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.[11]
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H NMR spectrum.
  - Optimize the spectral width to cover the expected chemical shift range (e.g., 0-15 ppm).
  - Ensure a sufficient number of scans for a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - To aid in the assignment of carbon signals, perform a DEPT-135 experiment, which will differentiate between CH/CH_3 (positive signals) and CH_2 (negative signals) carbons. Quaternary carbons will be absent.[10]
- 2D NMR Experiments (Optional but Recommended):
  - COSY (Correlation Spectroscopy): To establish proton-proton coupling networks within the aromatic ring.
  - HSQC (Heteronuclear Single Quantum Coherence): To identify which protons are directly attached to which carbons.
  - HMBC (Heteronuclear Multiple Bond Correlation): To establish long-range (2-3 bond) correlations between protons and carbons, which is crucial for assigning quaternary carbons and confirming the overall structure.[12]

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Caption: A streamlined workflow for NMR-based structural elucidation.

Part 2: Infrared (IR) Spectroscopy

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IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.

Predicted IR Spectral Data

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
O-H Stretch (Carboxylic Acid)	2500 - 3300	Broad
C-H Stretch (Aromatic)	3000 - 3100	Medium
C-H Stretch (Methoxy)	2850 - 2960	Medium
C=O Stretch (Carboxylic Acid)	1680 - 1720	Strong
C=N, C=C Stretch (Aromatic)	1500 - 1650	Medium-Strong
C-O Stretch (Methoxy/Acid)	1200 - 1300	Strong

Expertise & Experience: Interpreting the Predicted IR Spectrum

- O-H Stretch: The most characteristic feature of a carboxylic acid in an IR spectrum is the very broad O-H stretching vibration, which typically spans from 2500 to 3300 cm^{-1}.[4][13][14] This broadness is due to strong hydrogen bonding between carboxylic acid molecules, which often exist as dimers in the solid state.[15]

- C=O Stretch: A strong, sharp absorption corresponding to the carbonyl (C=O) stretch of the carboxylic acid is expected between 1680 and 1720 cm^{-1}.[16] Conjugation with the quinoxaline ring system is likely to shift this absorption to a lower wavenumber within this range.[15]

- Aromatic C=C and C=N Stretches: The stretching vibrations of the carbon-carbon and carbon-nitrogen double bonds within the quinoxaline ring will appear in the 1500-1650 cm^{-1} region.

- C-O Stretches: Strong absorptions corresponding to the C-O stretching of the carboxylic acid and the methoxy group are expected in the 1200-1300 cm^{-1} region.

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Experimental Protocol: IR Spectroscopy (Solid Sample)

Trustworthiness: A Self-Validating System

This protocol ensures a high-quality IR spectrum for a solid sample.

- Sample Preparation (Thin Solid Film Method):
  - Dissolve a small amount (a few milligrams) of the solid sample in a volatile solvent in which it is soluble (e.g., acetone or methylene chloride).[17]
  - Place a drop of the resulting solution onto a clean, dry salt plate (e.g., KBr or NaCl).
  - Allow the solvent to evaporate completely, leaving a thin film of the solid sample on the plate.[17]
- Background Collection: Place the clean, empty salt plate (if using a solution for the sample) or the empty sample compartment in the spectrometer and run a background scan. This is crucial to subtract the absorbance of atmospheric CO_2 and water vapor.
- Sample Analysis: Place the salt plate with the sample film into the spectrometer and acquire the IR spectrum.
- Data Processing: The acquired spectrum should be baseline corrected and the peaks labeled with their corresponding wavenumbers.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and structure.

Predicted Mass Spectrometry Data

- Molecular Ion (M^+): m/z = 204.05 (for $C_{10}H_8N_2O_3$)
- Major Fragment Ions (m/z):
  - 187 ($[M-OH]^+$)

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- 159 ([M-COOH]$^+$)
- 131 ([M-COOH-CO]$^+$)

Expertise & Experience: Interpreting the Predicted Mass Spectrum

- Molecular Ion Peak: The molecular ion peak (M^+) is expected at an m/z value corresponding to the molecular weight of the compound (204.05 for the exact mass). High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.
- Fragmentation Pattern: The fragmentation of **3-methoxyquinoxaline-2-carboxylic acid** under electron ionization (EI) is likely to proceed through characteristic losses from the carboxylic acid and methoxy groups.
  - Loss of -OH: A peak at m/z 187 would correspond to the loss of a hydroxyl radical from the carboxylic acid group.
  - Loss of -COOH: A significant peak at m/z 159 would result from the loss of the entire carboxylic acid group as a radical.[18]
  - Further Fragmentation: The fragment at m/z 159 could undergo further fragmentation, such as the loss of carbon monoxide (CO), to give a fragment at m/z 131. The fragmentation of the quinoxaline ring itself can also contribute to the spectrum.[19]

Experimental Protocol: Liquid Chromatography-Mass Spectrometry (LC-MS)

Trustworthiness: A Self-Validating System

This protocol is suitable for the analysis of small aromatic acids.

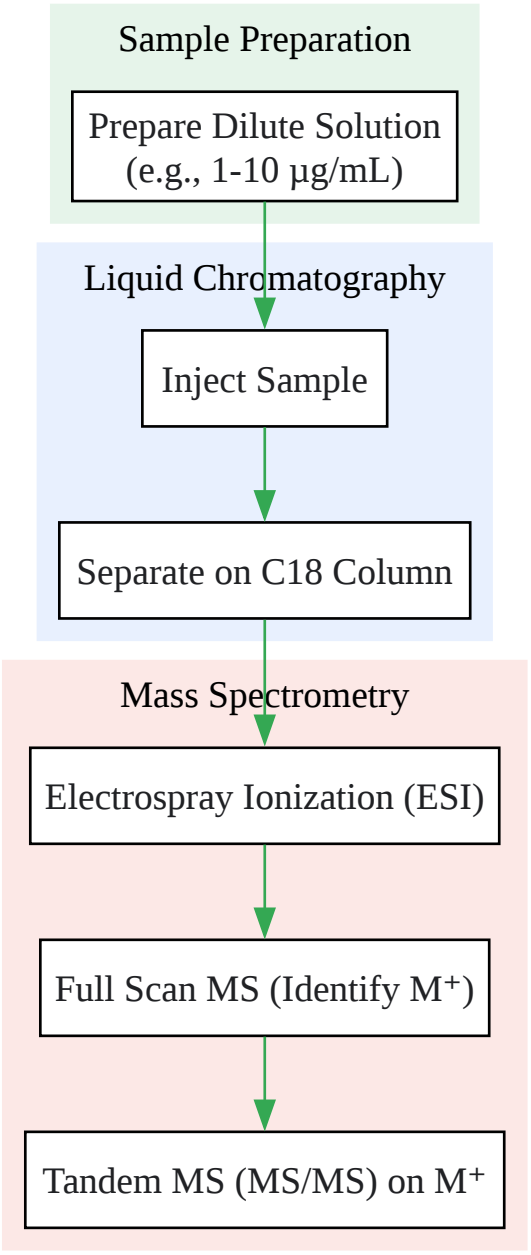
- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile. Further dilute this stock solution to an appropriate concentration for LC-MS analysis (e.g., 1-10 µg/mL).
- Chromatographic Separation:

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- Use a reverse-phase C18 column for separation.
- Employ a gradient elution with mobile phases such as water with 0.1% formic acid (Mobile Phase A) and acetonitrile with 0.1% formic acid (Mobile Phase B). The formic acid helps to protonate the analyte for positive ion mode detection.

- Mass Spectrometric Detection:
  - Use an electrospray ionization (ESI) source, likely in positive ion mode ($[M+H]^+$ at m/z 205.06).
  - Acquire a full scan mass spectrum to identify the molecular ion.
  - Perform tandem mass spectrometry (MS/MS) on the molecular ion to obtain a fragmentation pattern, which can be used for structural confirmation.[20] For quantitative analysis, a multiple reaction monitoring (MRM) method can be developed.[21][22][23][24]

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Caption: General workflow for LC-MS analysis.

Conclusion

This technical guide provides a detailed prediction and interpretation of the NMR, IR, and MS spectra of **3-methoxyquinoxaline-2-carboxylic acid**, grounded in fundamental spectroscopic principles and data from related structures. The included experimental protocols offer a robust

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framework for researchers to acquire high-quality data for the definitive characterization of this and similar molecules. A systematic approach, combining these spectroscopic techniques, is essential for the unambiguous structural elucidation of novel compounds in drug discovery and materials science.

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